

In-Depth Technical Guide: Physical Characteristics of Toluene-2-d1

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Compound of Interest

Compound Name: Toluene-2-d1

Cat. No.: B15126155

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This technical guide provides a comprehensive overview of the known physical characteristics of **Toluene-2-d1**. Due to the limited availability of specific experimental data for this particular isotopologue, this guide presents a comparative analysis with its non-deuterated (Toluene) and perdeuterated (Toluene-d8) counterparts to offer a robust understanding of its expected physical properties.

Data Presentation

The following table summarizes the key physical properties of Toluene, **Toluene-2-d1**, and Toluene-d8. The data for Toluene and Toluene-d8 are well-established and provide a reliable reference for estimating the properties of **Toluene-2-d1**.

Property	Toluene (C ₆ H ₅ CH ₃)	Toluene-2-d1 (C ₆ H ₄ DCH ₃)	Toluene-d8 (C ₆ D ₅ CD ₃)
Molecular Formula	C ₇ H ₈	C ₇ H ₇ D	C ₇ D ₈
Molecular Weight (g/mol)	92.14	93.15[1]	100.19
Density (g/mL)	0.865 at 25°C[2]	No specific data available	0.943 at 25°C
Boiling Point (°C)	110-111[2]	No specific data available	110
Melting Point (°C)	-93[2]	No specific data available	-84
Refractive Index (n _{20/D})	1.496	No specific data available	1.494
Isotopic Enrichment	Not Applicable	97 atom % D[1]	≥99 atom % D
CAS Number	108-88-3	4409-84-1[1]	2037-26-5

Experimental Protocols

While specific experimental protocols for the determination of the physical properties of **Toluene-2-d1** are not readily available in the literature, standard methodologies for liquids can be applied. Below are generalized protocols for key physical measurements.

Determination of Density

The density of a liquid can be accurately determined using a pycnometer or a digital density meter.

- **Calibration:** Calibrate the instrument using a standard of known density, such as deionized water, at a controlled temperature.
- **Sample Preparation:** Ensure the **Toluene-2-d1** sample is equilibrated to the desired measurement temperature.

- Measurement:
 - Pycnometer: Weigh the clean, dry pycnometer. Fill it with the sample, ensuring no air bubbles are present, and weigh it again. The density is calculated from the mass of the sample and the known volume of the pycnometer.
 - Digital Density Meter: Inject the sample into the measurement cell of the calibrated digital density meter. The instrument will provide a direct reading of the density.
- Data Recording: Record the density value along with the measurement temperature.

Determination of Boiling Point

The boiling point can be determined using a distillation apparatus or a micro-boiling point apparatus.

- Apparatus Setup: Assemble a distillation apparatus with a heating mantle, a round-bottom flask containing the **Toluene-2-d1** sample and boiling chips, a condenser, and a thermometer placed at the vapor outlet.
- Heating: Gently heat the sample.
- Equilibrium: Observe the temperature at which the liquid and vapor phases are in equilibrium, indicated by a stable temperature reading during continuous distillation.
- Data Recording: Record the stable temperature as the boiling point, along with the atmospheric pressure.

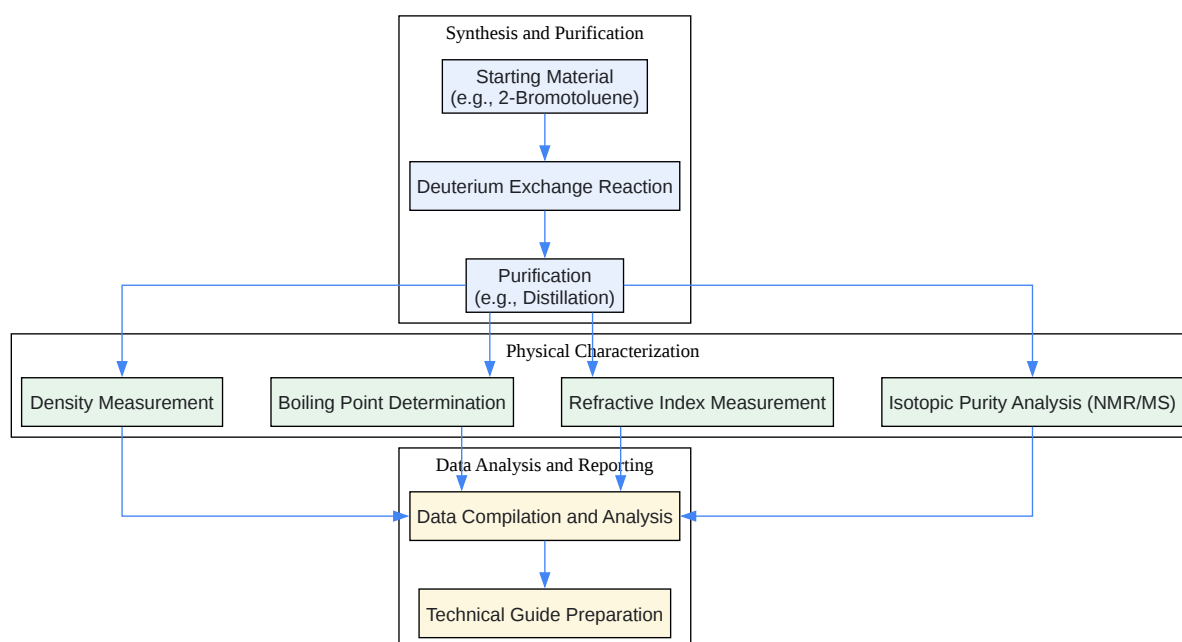
Determination of Refractive Index

A refractometer, such as an Abbe refractometer, is used to measure the refractive index.

- Calibration: Calibrate the refractometer using a standard with a known refractive index.
- Sample Application: Apply a small drop of the **Toluene-2-d1** sample to the prism of the refractometer.

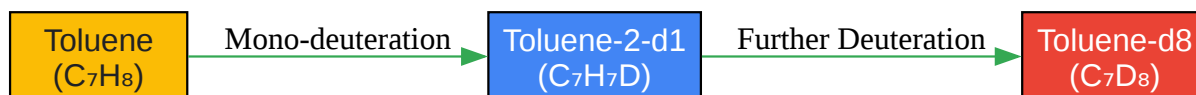
- **Measurement:** Close the prism and adjust the instrument to bring the dividing line between the light and dark fields into focus at the crosshairs.
- **Data Recording:** Read the refractive index from the instrument's scale. Record the measurement temperature, as the refractive index is temperature-dependent.

Mandatory Visualization



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Caption: Experimental workflow for the synthesis and characterization of **Toluene-2-d1**.



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Caption: Logical relationship between Toluene and its deuterated isotopologues.

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